

Technical Support Center: High-Pressure Tefzel® (ETFE) Fittings

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tefzel

Cat. No.: B1215275

[Get Quote](#)

This guide provides researchers, scientists, and drug development professionals with essential troubleshooting information for using **Tefzel®** (ETFE) fittings in high-pressure applications, such as High-Performance Liquid Chromatography (HPLC).

Frequently Asked Questions (FAQs)

Q1: Why is my new **Tefzel®** fitting leaking at high pressure?

A new **Tefzel®** fitting may leak for several reasons:

- **Improper Tightening:** Both under- and over-tightening can cause leaks. Under-tightening prevents a proper seal, while over-tightening can deform the ferrule or strip the threads.^{[1][2]} For flangeless fittings, a specific, low torque is often required.
- **Incorrect Ferrule Placement:** The ferrule must be oriented correctly (tapered end towards the port) and seated properly before tightening.
- **Damaged or Dirty Components:** Scratches, cracks, or particulate contamination on the fitting, ferrule, or the receiving port can compromise the seal.^[3] Always inspect components before use.
- **Mismatched Parts:** Using nuts and ferrules from different manufacturers or of incompatible types can lead to poor connections.^[4]

- System Over-Pressurization: Exceeding the pressure rating of the tubing or fitting will inevitably cause leaks or failure.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Q2: Can I reuse **Tefzel**® fittings?

Tefzel® flangeless fittings are designed to be reusable. The polymeric ferrule conforms to the receiving port, allowing for multiple connections without compromising the seal. However, it is critical to avoid reusing a fitting in a different port than the one it was originally tightened in. Minor variations between ports can lead to dead volume or leaks. If you frequently change columns or reconfigure your system, reusable fittings are a convenient option.

Q3: How tight should I make my **Tefzel**® fitting?

Unlike stainless steel fittings that require significant force to swage, **Tefzel**® fittings require much less torque. The general guideline for finger-tight style fittings is to tighten by hand until snug, and then turn an additional 1/4 to 1/2 turn. For flangeless fittings with a 1/4-28 thread, a specific torque is recommended. Using a torque wrench is advised for consistent and reliable connections.[\[1\]](#)[\[2\]](#)

Q4: My fitting is tight, but it still leaks. What should I do next?

If a fitting continues to leak after gentle tightening, do not apply excessive force. Instead, depressurize the system, disassemble the connection, and inspect all parts (nut, ferrule, tubing end, and receiving port) for damage, debris, or deformities.[\[3\]](#) Replace any damaged components. It is often best practice to cut a fresh, clean end on the tubing and use a new ferrule.

Q5: Are **Tefzel**® fittings compatible with all solvents?

Tefzel® (ETFE) has excellent chemical resistance to a wide range of solvents, acids, and bases commonly used in HPLC.[\[3\]](#) However, some organic solvents may cause the tubing to swell, which can reduce its pressure stability.[\[10\]](#) Always consult a chemical compatibility chart for your specific mobile phase composition.

Data Presentation: Specifications

Table 1: Pressure Ratings for 1/16" OD Tefzel® (ETFE) Tubing

The maximum operating pressure for ETFE tubing is dependent on the inner diameter (ID) and the wall thickness. Using tubing above its rated pressure can lead to leaks and system failure.

Tubing ID (inches)	Tubing ID (mm)	Max Pressure (psi)	Max Pressure (bar)
0.010"	0.25 mm	2700	186
0.020"	0.50 mm	3000	207
0.030"	0.76 mm	2000	138
0.040"	1.0 mm	1000	69

Data sourced from multiple suppliers and averaged where applicable. Always consult your specific tubing manufacturer's datasheet for precise ratings.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#)[\[9\]](#)

Table 2: Recommended Torque for Flangeless Tefzel® Fittings

Proper torque ensures a secure seal without damaging the fitting. These values are typical for 1/4-28 flat-bottom flangeless fittings.

Thread Size	Recommended Torque (in-lbs)	Recommended Torque (N·m)
1/4-28	3 - 4	0.34 - 0.45

These values are a general guide. Always follow the specific torque recommendations from the fitting manufacturer.^{[1][2]}

Experimental Protocols

Protocol: Bubble Leak Test for High-Pressure Connections

This protocol describes a simple, effective method for identifying leaks at fitting connections after assembly.

Objective: To visually detect gas leaks from a pressurized connection by observing bubble formation in a liquid.

Materials:

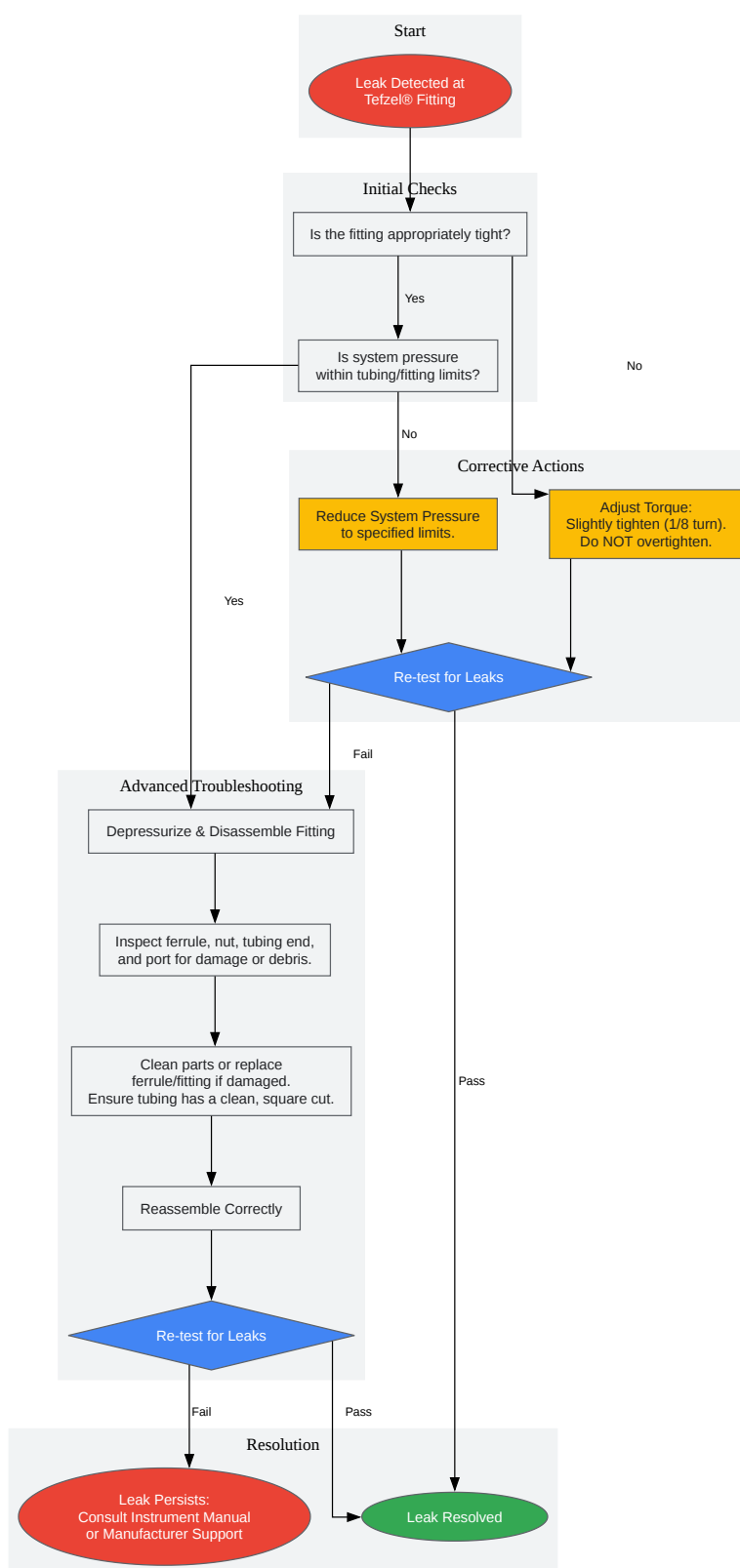
- Assembled fitting connection to be tested.
- Source of inert gas (e.g., Nitrogen, Argon) with a pressure regulator.
- Pressure-safe vessel or container.
- Leak detection fluid (e.g., soapy water solution like SNOOP® or a simple 1:1 solution of water and isopropyl alcohol with a few drops of dish soap).
- Appropriate personal protective equipment (PPE), including safety glasses.

Procedure:

- **Isolate and Secure:** Ensure the component with the fitting to be tested is safely isolated from the main high-pressure system. The test should be conducted at a moderate pressure, not the maximum operating pressure of the system.
- **Pressurize the System:** Connect the inert gas source to one end of the tubing assembly. Slowly and carefully increase the pressure to a low, stable value (e.g., 60-100 psi / 4-7 bar). Do not exceed the pressure rating of any component in the test setup.
- **Apply Leak Detection Fluid:** Liberally apply the leak detection fluid to the entire fitting connection, ensuring all potential leak paths are covered.
- **Observe for Bubbles:** Carefully inspect the connection for 1-2 minutes. The formation of a steady stream of bubbles indicates a leak.[\[11\]](#)
- **Identify Leak Location:** Pinpoint the exact source of the bubbles (e.g., where the tubing enters the ferrule, or at the threads of the nut).
- **Depressurize and Repair:** If a leak is detected, safely and slowly release the pressure from the system. Disassemble the fitting, inspect for the cause of the leak, and reassemble according to best practices (see FAQs).
- **Retest:** Repeat the pressure and bubble test to confirm that the leak has been successfully resolved.
- **Documentation:** Record the test pressure, findings, and any corrective actions taken in your experimental logbook.

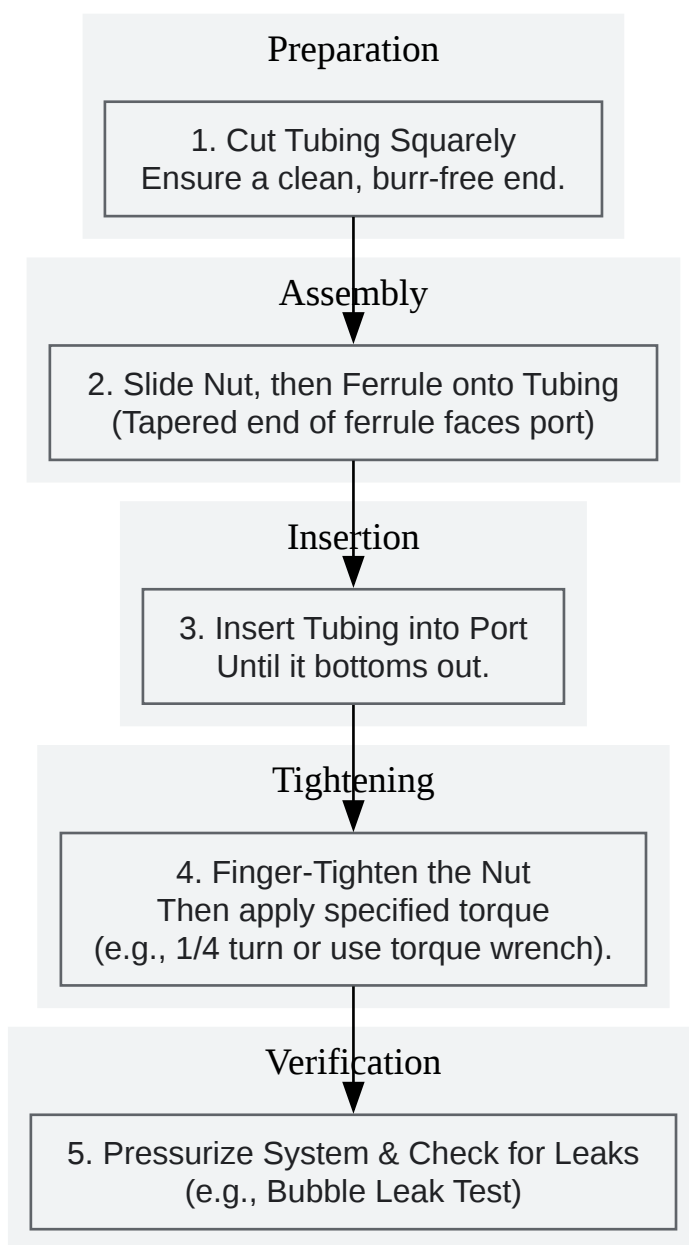
Visual Troubleshooting Guide

The following diagrams illustrate logical workflows for diagnosing and resolving leaks with **Tefzel®** fittings.



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for a leaking **Tefzel®** fitting.



[Click to download full resolution via product page](#)

Caption: Best practice workflow for installing a **Tefzel®** fitting.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Upchurch Scientific Flangeless Ferrule for 3.0 mm OD Tubing, M6 or 1/4-28 Flat-Bottom, Tefzel ETFE, Orange, 10/pk - P-343X - £14.84 : UVISON.com [uvison.com]
- 2. Flangeless Fittings + ETFE Ferrules 1/4-28 to 1/8" OD (pack of 10) - Darwin Microfluidics [darwin-microfluidics.com]
- 3. tetrachim.com [tetrachim.com]
- 4. chromtech.com [chromtech.com]
- 5. ETFE Tubing Natural 1/16" OD x .040" ID [idex-hs.com]
- 6. ETFE Tubing 1/16" OD x .030" ID [idex-hs.com]
- 7. coleparmer.co.uk [coleparmer.co.uk]
- 8. chromspec.com [chromspec.com]
- 9. 1516XL - Tefzel (ETFE), Tubing, natur, 1/16" OD, 0,020" ID, 100 ft (30 m), 1pc/PAK | Analytics-Shop [analytics-shop.com]
- 10. ETFE - Tefzel Tubing - MICROSOLV Technology Corporation [mtc-usa.com]
- 11. Understanding the Bubble Leak Test Method | INFICON [inficon.com]
- To cite this document: BenchChem. [Technical Support Center: High-Pressure Tefzel® (ETFE) Fittings]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1215275#troubleshooting-leaks-with-tefzel-fittings-at-high-pressures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com